

Safe Disposal of 2,4-Dihydroxyphenylacetic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2,4-Dihydroxyphenylacetic acid

Cat. No.: B140586

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For researchers and professionals engaged in drug development and other scientific endeavors, the responsible management of chemical waste is paramount. This guide outlines the essential procedures for the safe disposal of **2,4-Dihydroxyphenylacetic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE) to minimize exposure risks. **2,4-Dihydroxyphenylacetic acid** is categorized as a hazardous substance that can cause skin, eye, and respiratory irritation^[1].

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Item	Specification
Eye Protection	Safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards[2].
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) [2]. Gloves must be inspected prior to use[2].
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.
Respiratory Protection	Generally not required under normal conditions with adequate ventilation. For large spills or in poorly ventilated areas, use a NIOSH/MSHA or European Standard EN 136 approved respirator[3].

In the event of exposure, follow these first-aid measures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention[4][5].
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention[4][5].
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention[3].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician[2][4][5].

Step-by-Step Disposal Procedure

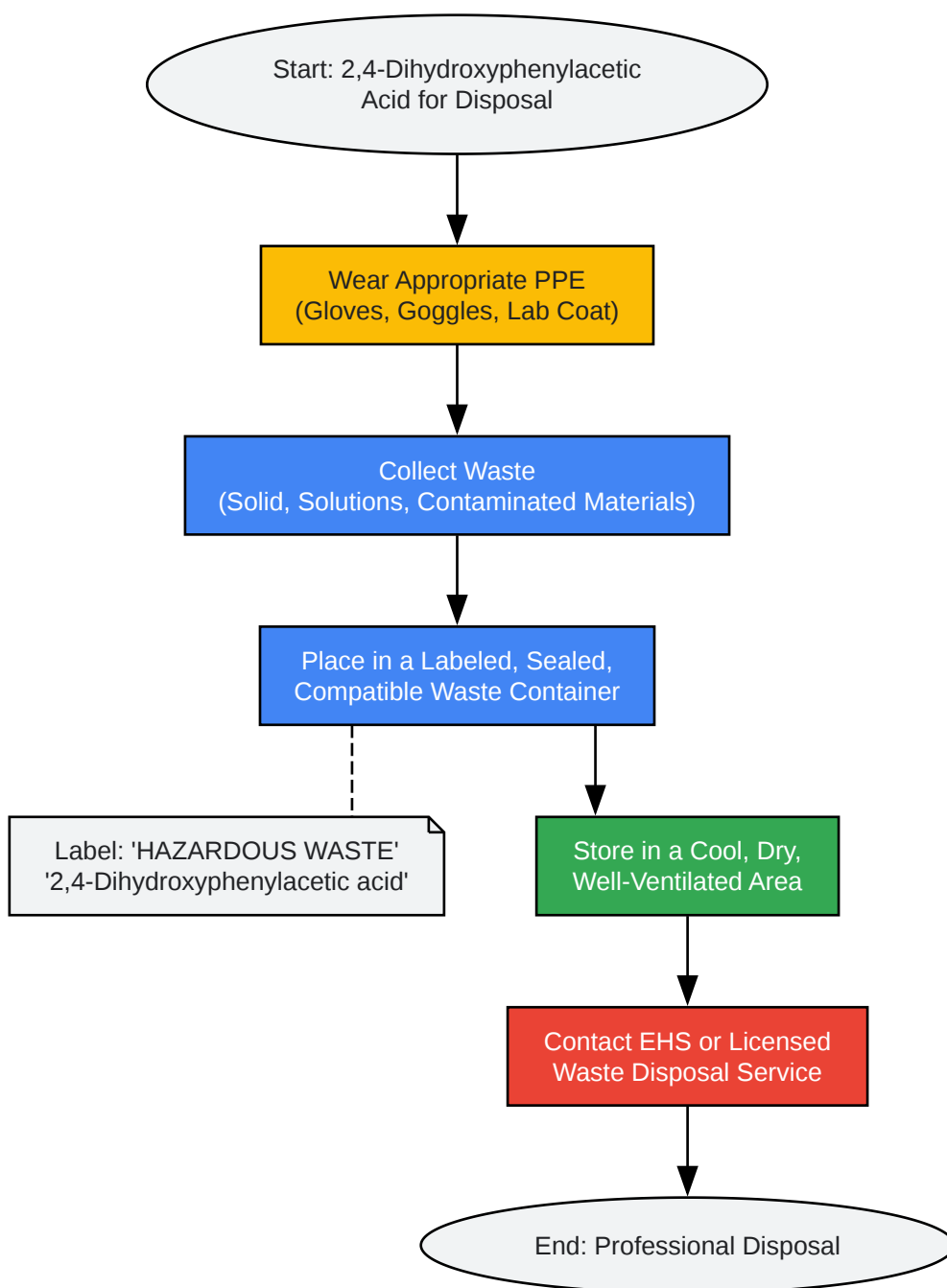
The disposal of **2,4-Dihydroxyphenylacetic acid** must be handled in accordance with local, state, and federal regulations[1]. It is classified as hazardous waste and should not be released into the environment[2][6].

- Waste Collection:

- Collect surplus and non-recyclable **2,4-Dihydroxyphenylacetic acid** and any contaminated materials (e.g., absorbent paper, gloves, containers) as hazardous waste[2].
- For spills, soak up the material with an inert absorbent material and place it in a suitable container for disposal[2]. Avoid generating dust[1][4][6][7].
- Container Management:
 - Use a dedicated, suitable, and sealable container for the waste. The container must be compatible with the chemical[8].
 - Clearly label the container with the words "HAZARDOUS WASTE" and the full chemical name: "**2,4-Dihydroxyphenylacetic acid**"[8].
 - Keep the waste container tightly closed except when adding waste[2][4][5][8].
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases[4][5][7].
 - Ensure that the storage area is secure and under the control of the generator[8].
- Professional Disposal:
 - Do not pour **2,4-Dihydroxyphenylacetic acid** down the drain[2][7].
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company to arrange for pickup and disposal[2][4][7].
 - Provide the disposal service with the Safety Data Sheet (SDS) and any other relevant information about the waste[2].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,4-Dihydroxyphenylacetic acid**.



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Caption: Workflow for the safe disposal of **2,4-Dihydroxyphenylacetic acid**.

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